

How to prepare Merestinib dihydrochloride for cell culture

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Compound of Interest

Compound Name: Merestinib dihydrochloride

Cat. No.: B1139136

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Merestinib Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and use of **Merestinib dihydrochloride** in cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Merestinib dihydrochloride**?

A1: The recommended solvent for dissolving **Merestinib dihydrochloride** is dimethyl sulfoxide (DMSO).^{[1][2]} It is highly soluble in DMSO, with concentrations of ≥ 100 mg/mL being achievable.^[2]

Q2: How should I prepare a stock solution of **Merestinib dihydrochloride**?

A2: To prepare a stock solution, dissolve the lyophilized **Merestinib dihydrochloride** powder in high-purity DMSO to achieve a desired concentration, for example, 10 mM. It is recommended to warm the solution briefly to 37°C and use sonication or vortexing to ensure complete dissolution.^[3]

Q3: What is the recommended storage condition for the lyophilized powder and stock solution?

A3: Lyophilized **Merestinib dihydrochloride** powder should be stored at -20°C and is stable for up to 3 years.[4][5] Once dissolved in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or -20°C for up to 1 year.[6]

Q4: What is the mechanism of action of Merestinib?

A4: Merestinib is a potent, ATP-competitive inhibitor of several receptor tyrosine kinases.[7] Its primary target is c-Met (c-mesenchymal-epithelial transition factor), but it also shows inhibitory activity against other kinases such as MST1R, AXL, MERTK, TEK, ROS1, FLT3, and DDR1/2.[6][7][8] Inhibition of these kinases blocks downstream signaling pathways involved in cell proliferation, survival, and migration.

Q5: What is the final concentration of DMSO that is generally considered safe for most cell lines?

A5: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, and ideally at or below 0.1%.[9] It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Quantitative Data Summary

The following table summarizes key quantitative data for **Merestinib dihydrochloride**.

Parameter	Value	References
Molecular Weight	625.45 g/mol	[5]
Solubility in DMSO	≥ 100 mg/mL (≥ 159.88 mM)	[2]
c-Met (Ki)	2 nM	[7][8]
AXL (IC50)	2 nM	[7][8]
MERTK (IC50)	10 nM	[7][8]
MST1R (IC50)	11 nM	[7][8]
FLT3 (IC50)	7 nM	[7][8]
DDR1 (IC50)	0.1 nM	[7]
DDR2 (IC50)	7 nM	[7]
TEK (IC50)	63 nM	[8]
MKNK1/2 (IC50)	7 nM	[8]
ROS1 (IC50)	23 nM	[7]

Experimental Protocol: Preparation of Merestinib Dihydrochloride for Cell Culture

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **Merestinib dihydrochloride** and subsequent working solutions for treating cells in culture.

Materials:

- **Merestinib dihydrochloride** powder
- Anhydrous/sterile DMSO
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free pipette tips

- Vortex mixer
- Sonicator (optional)
- Cell culture medium appropriate for your cell line

Procedure:

- Calculate the required amount of **Merestinib dihydrochloride**:
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 625.45 \text{ g/mol} = 6.25 \text{ mg}$
- Prepare the 10 mM Stock Solution:
 - Aseptically weigh out 6.25 mg of **Merestinib dihydrochloride** powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of sterile DMSO to the tube.
 - Vortex the tube vigorously for 1-2 minutes to dissolve the powder. If necessary, briefly warm the tube to 37°C or place it in a sonicator bath for a few minutes to ensure complete dissolution.^[3]
 - Visually inspect the solution to ensure there are no visible particles.
- Storage of Stock Solution:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).^[6] Avoid repeated freeze-thaw cycles.
- Prepare Working Solutions (Example for a final concentration of 100 nM):

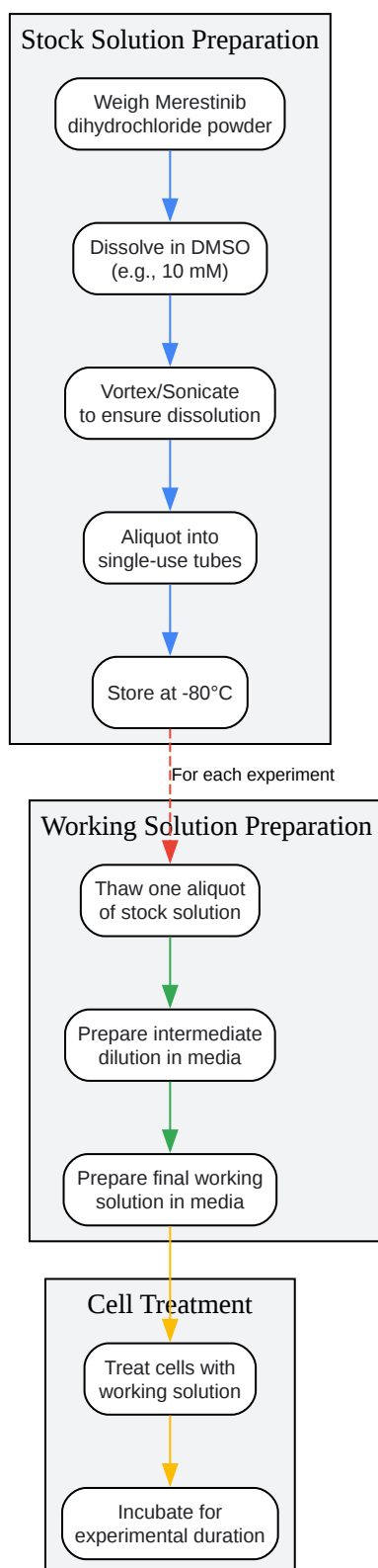
- Perform serial dilutions of the 10 mM stock solution in sterile cell culture medium. It is recommended to perform intermediate dilutions to ensure accuracy.
- Step 1: Intermediate Dilution (e.g., 100 μ M):
 - Dilute the 10 mM stock solution 1:100.
 - Add 2 μ L of the 10 mM stock solution to 198 μ L of pre-warmed cell culture medium. Mix well by pipetting up and down.
- Step 2: Final Working Solution (e.g., 100 nM):
 - Dilute the 100 μ M intermediate solution 1:1000.
 - For example, to prepare 1 mL of the final working solution, add 1 μ L of the 100 μ M intermediate solution to 999 μ L of pre-warmed cell culture medium.
- The final concentration of DMSO in this example would be 0.001%, which is well below the cytotoxic threshold for most cell lines.
- Treating Cells:
 - Remove the existing medium from your cultured cells.
 - Add the freshly prepared working solution of **Merestinib dihydrochloride** to the cells.
 - Remember to include a vehicle control (cells treated with medium containing the same final concentration of DMSO as the highest concentration of **Merestinib dihydrochloride** used).
 - Incubate the cells for the desired experimental duration.

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitate forms upon dilution of DMSO stock solution in aqueous media.	The compound may have low aqueous solubility, and the sudden change in solvent polarity causes it to precipitate. [3]	Warm the diluted solution to 37°C and vortex or sonicate for a few minutes to aid redissolution.[3] Perform serial dilutions in a stepwise manner to avoid a drastic change in solvent concentration.[9]
Inconsistent or unexpected experimental results.	1. Incorrect concentration of the compound: Errors in weighing, calculation, or pipetting. 2. Degradation of the compound: Improper storage or multiple freeze-thaw cycles of the stock solution. 3. DMSO toxicity: Final DMSO concentration in the culture medium is too high.[9]	1. Recalculate all dilutions and ensure proper calibration and use of pipettes. 2. Use a fresh aliquot of the stock solution for each experiment. Always store the stock solution as recommended. 3. Ensure the final DMSO concentration is below 0.5% (ideally $\leq 0.1\%$) and include a vehicle control. [9]
No observable effect of the compound on cells.	1. Inactive compound: The compound may have degraded. 2. Cell line resistance: The cell line may not be sensitive to Merestinib or may have acquired resistance. 3. Insufficient incubation time or concentration.	1. Test the compound on a known sensitive cell line to verify its activity. 2. Verify the expression of the target kinases (e.g., c-Met) in your cell line. Consider using a different cell line. 3. Perform a dose-response and time-course experiment to determine the optimal concentration and incubation time.
Cells are detaching or showing signs of stress in all wells, including the vehicle control.	1. General cell culture issues: Contamination, poor cell health, or issues with media and supplements. 2. High	1. Review aseptic techniques and ensure the health of the cell stock.[10] Check for contamination. 2. Double-

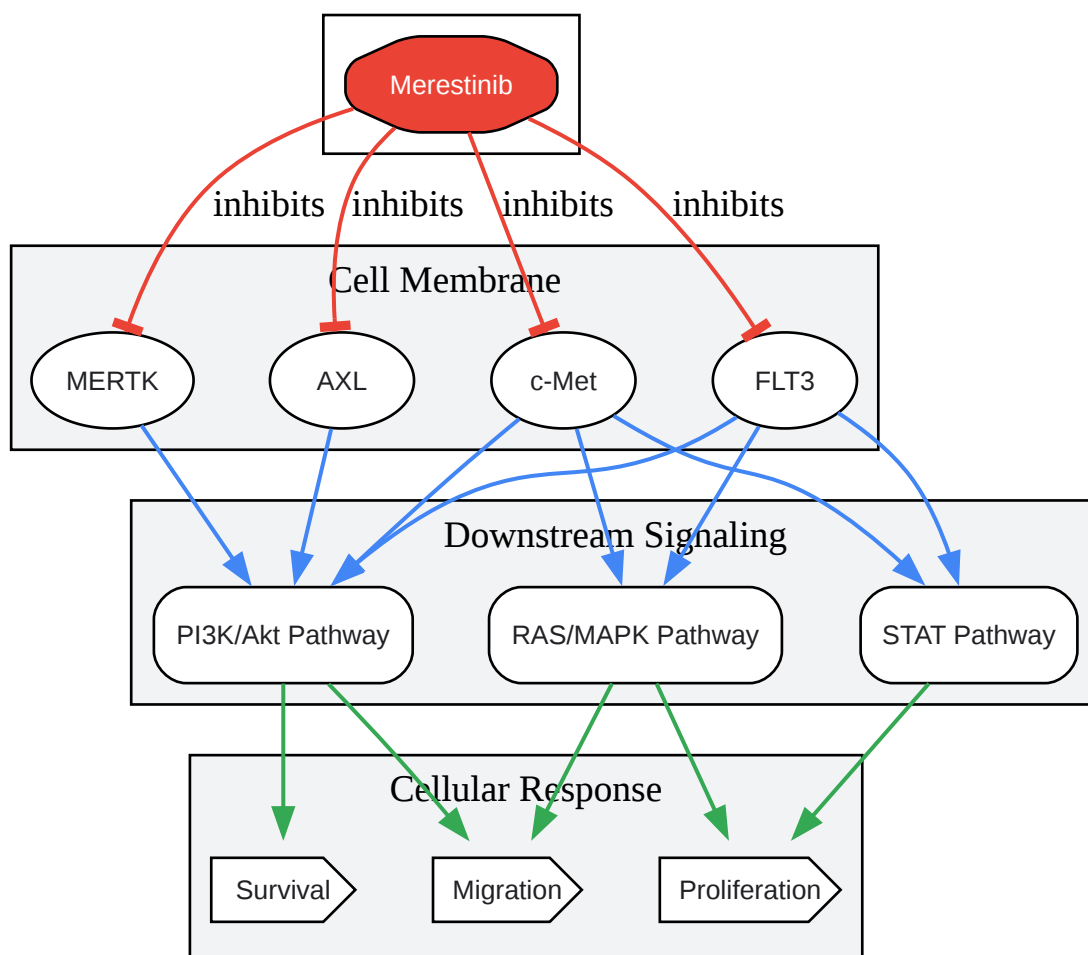
DMSO concentration in vehicle control.	check the calculation for the vehicle control to ensure the DMSO concentration is not too high.
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Visualizations



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Caption: Experimental workflow for preparing Merestinib for cell culture.



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Caption: Simplified signaling pathways inhibited by Merestinib.

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